

"physical properties of N,N-Dimethyl-4-nitrosoaniline"

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Compound of Interest

Compound Name: **N,N-Dimethyl-4-nitrosoaniline**

Cat. No.: **B045008**

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An In-depth Technical Guide to the Physical Properties of **N,N-Dimethyl-4-nitrosoaniline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N-Dimethyl-4-nitrosoaniline is an aromatic organic compound with significant applications in chemical synthesis and industrial processes. A thorough understanding of its physical properties is paramount for its effective and safe utilization in research and development. This technical guide provides a comprehensive overview of the key physical and spectral properties of **N,N-Dimethyl-4-nitrosoaniline**. Detailed experimental protocols for the determination of these properties are also presented to ensure accurate and reproducible results in a laboratory setting.

Chemical Identity

Identifier	Value
IUPAC Name	N,N-Dimethyl-4-nitrosoaniline
Synonyms	4-Nitroso-N,N-dimethylaniline, p-Nitrosodimethylaniline [1] [2]
CAS Number	138-89-6 [1]
Molecular Formula	C ₈ H ₁₀ N ₂ O [1]
Molecular Weight	150.18 g/mol [1]
Chemical Structure	ONC ₆ H ₄ N(CH ₃) ₂

Physical Properties

The physical characteristics of **N,N-Dimethyl-4-nitrosoaniline** are crucial for its handling, storage, and application. These properties are summarized in the table below.

Property	Value	Source
Appearance	Green to dark green or yellow crystalline solid, powder, or chunks. [1]	Visual Inspection
Melting Point	85 - 87 °C. [1] [3] [4] Other sources report ranges up to 92.5-93.5 °C.	Capillary Melting Point Method
Boiling Point	~271.72 °C (rough estimate) [4] [5]	Distillation
Density	1.15 g/cm ³ at 20 °C [4] [6]	Pycnometry
Solubility	Insoluble in water. [7] Soluble in alcohol, ether, chloroform, and methanol. [4] [5] [7]	Solubility Test
Water Solubility	1370 mg/L [8]	Gravimetric Analysis
Ethanol Solubility	5% (w/v) [3]	Gravimetric Analysis

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **N,N-Dimethyl-4-nitrosoaniline**.

Spectroscopic Technique	Data
UV-Vis Spectroscopy	Maximum Absorption (λ_{max}) in Alcohol: 234 nm, 273 nm, 305 nm, 314 nm.
Infrared (IR) Spectroscopy	IR spectral data is available and can be referenced in the Sadtler Research Laboratories Prism Collection (IR: 5891).
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H NMR spectral data is available and can be referenced in the Sadtler Research Laboratories Spectral Collection (NMR: 6829).
Mass Spectrometry	GC-MS data is available, indicating a molecular weight consistent with its chemical formula.

Experimental Protocols

Detailed methodologies for determining the key physical properties of **N,N-Dimethyl-4-nitrosoaniline** are provided below.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **N,N-Dimethyl-4-nitrosoaniline** transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

- Mortar and pestle

Procedure:

- A small amount of dry **N,N-Dimethyl-4-nitrosoaniline** is finely ground using a mortar and pestle.
- The open end of a capillary tube is tapped into the powdered sample to pack a small amount (1-2 mm in height) of the compound into the sealed end.
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The thermometer and capillary tube assembly are placed in the heating block or oil bath of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample has completely melted is recorded as the completion of melting. The recorded range is the melting point of the sample.

Solubility Determination (Qualitative)

Objective: To determine the solubility of **N,N-Dimethyl-4-nitrosoaniline** in various solvents.

Apparatus:

- Test tubes and rack
- Spatula
- Vortex mixer (optional)
- Various solvents (e.g., water, ethanol, ether, chloroform, methanol)

Procedure:

- Approximately 10-20 mg of **N,N-Dimethyl-4-nitrosoaniline** is placed into a series of clean, dry test tubes.
- To each test tube, 1 mL of a different solvent is added.
- The test tubes are agitated (e.g., by flicking or using a vortex mixer) for 1-2 minutes to facilitate dissolution.
- The mixture is observed to determine if the solid has dissolved completely.
- If the solid dissolves, it is reported as "soluble." If it does not dissolve, it is reported as "insoluble." If a portion dissolves, it can be noted as "sparingly soluble."

UV-Vis Spectroscopy

Objective: To obtain the ultraviolet-visible absorption spectrum of **N,N-Dimethyl-4-nitrosoaniline** and determine its wavelength of maximum absorbance (λ_{max}).

Apparatus:

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Spectroscopic grade solvent (e.g., ethanol)

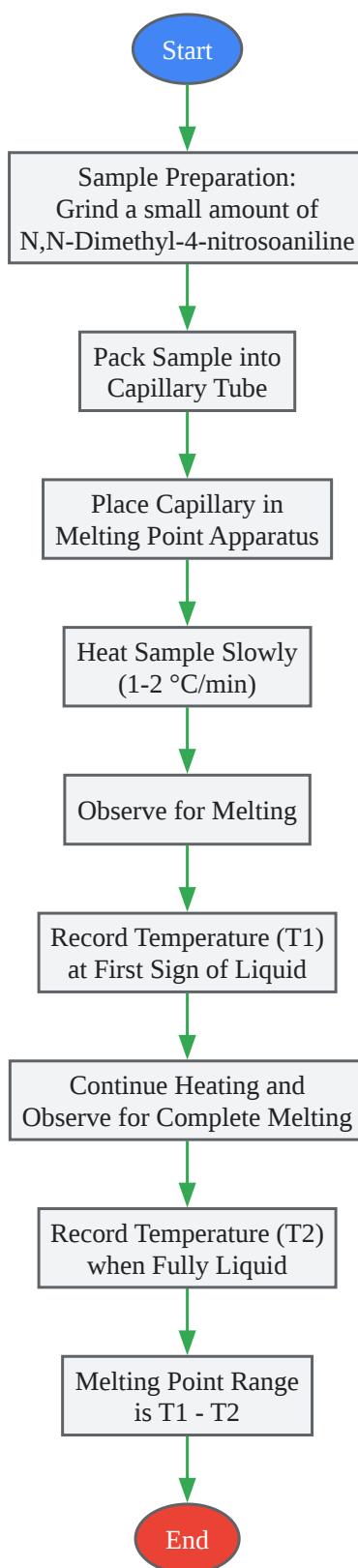
Procedure:

- A dilute stock solution of **N,N-Dimethyl-4-nitrosoaniline** is prepared by accurately weighing a small amount of the compound and dissolving it in a known volume of the chosen solvent (e.g., ethanol) in a volumetric flask.
- A cuvette is filled with the pure solvent to be used as a reference (blank).
- The spectrophotometer is calibrated with the blank cuvette across the desired wavelength range (typically 200-800 nm).

- The blank cuvette is replaced with a cuvette containing the sample solution.
- The absorbance spectrum of the sample is recorded.
- The wavelengths at which maximum absorbance occurs (λ_{max}) are identified from the spectrum.

Visualizations

Experimental Workflow for Melting Point Determination



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Caption: Workflow for Melting Point Determination.

Safety and Handling

N,N-Dimethyl-4-nitrosoaniline is a chemical that should be handled with care. It is classified as acutely toxic if swallowed and can cause skin and eye irritation.[9][10] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a chemical fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).[2][9][10][11]

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